

Personal protective equipment for handling Furyl hydroxymethyl ketone

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Compound of Interest

Compound Name: *Furyl hydroxymethyl ketone*

Cat. No.: *B046300*

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Essential Safety and Handling Guide for Furyl Hydroxymethyl Ketone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Furyl hydroxymethyl ketone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

Compound Name	Furyl hydroxymethyl ketone
Synonyms	1-(furan-2-yl)-2-hydroxyethanone, 2-Hydroxyacetyl furan
CAS Number	17678-19-2
Molecular Formula	C ₆ H ₆ O ₃
Molecular Weight	126.11 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

Furyl hydroxymethyl ketone is considered a hazardous substance. Based on data for the closely related compound 2-furyl methyl ketone, it should be handled with utmost care. The primary hazards include potential moderate flammability and irritation to the skin and eyes.[1] Inhalation and ingestion are also potential routes of exposure that must be avoided.

Summary of Required Personal Protective Equipment:

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield where splashing is possible.
Skin Protection	<ul style="list-style-type: none">- Gloves: Butyl or nitrile rubber gloves are recommended for handling ketones.[2][3]Ensure gloves are of a suitable thickness and are inspected before use.- Lab Coat: A flame-resistant lab coat should be worn.- Footwear: Closed-toe shoes are mandatory.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required if working outside of a fume hood or if vapors/aerosols are likely to be generated.[4]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Ventilation: All handling of **Furyl hydroxymethyl ketone** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[5]
- Eyewash and Safety Shower: An operational eyewash station and safety shower must be readily accessible in the immediate work area.[4]

2. Pre-Handling Checklist:

- Confirm availability and proper functioning of all required PPE.

- Ensure the chemical fume hood is operational.
- Locate the nearest fire extinguisher, spill kit, and first aid station.
- Review the Safety Data Sheet (SDS) for **Furyl hydroxymethyl ketone** and any other chemicals being used in the procedure.

3. Handling Protocol:

- Donning PPE: Put on all required PPE before entering the designated handling area.
- Transferring the Chemical:
 - Use a chemical-resistant spatula or scoop for solids.
 - For liquids, use a calibrated pipette or a graduated cylinder.
 - Avoid creating dust or aerosols.
- During the Experiment:
 - Keep all containers with **Furyl hydroxymethyl ketone** tightly sealed when not in use.
 - Work with the smallest quantity of the chemical necessary for the experiment.
 - Avoid contact with skin, eyes, and clothing.[\[4\]](#)
 - Do not eat, drink, or smoke in the laboratory.
- Post-Handling:
 - Thoroughly clean the work area with an appropriate solvent.
 - Wash hands and any exposed skin with soap and water after removing gloves.

4. Emergency Procedures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[5\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[5]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spill:
 - Evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.

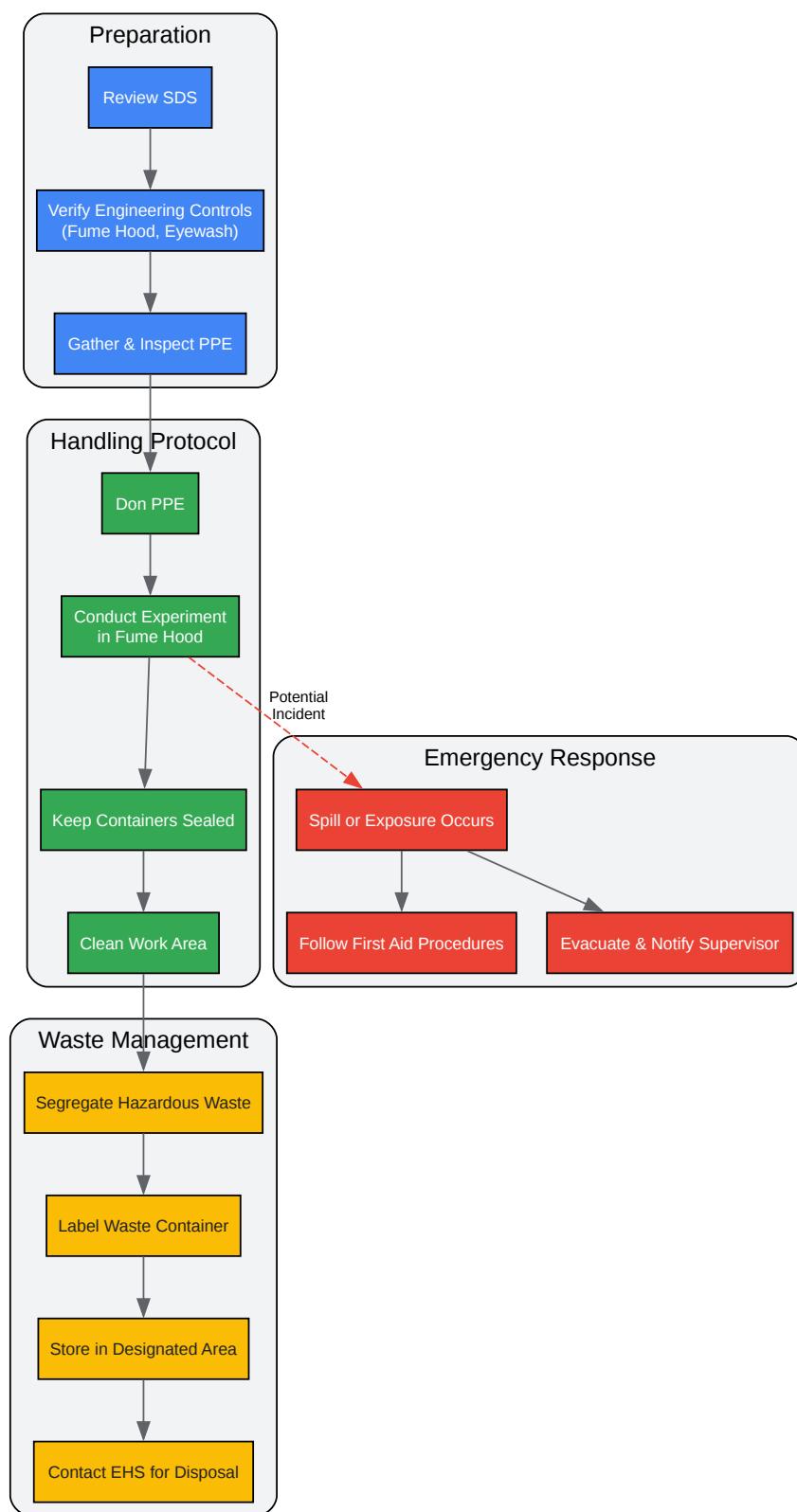
Disposal Plan

All waste containing **Furyl hydroxymethyl ketone** must be treated as hazardous waste.

- Waste Collection:
 - Collect all liquid and solid waste in separate, clearly labeled, and sealed containers.
 - Do not mix with other incompatible waste streams.
- Container Labeling:
 - Label waste containers with "Hazardous Waste," the full chemical name ("Furyl hydroxymethyl ketone"), and the associated hazards (e.g., "Flammable," "Irritant").
- Storage:

- Store waste containers in a designated, well-ventilated, and secondary containment area away from heat and ignition sources.
- Disposal:
 - Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Logical Workflow for Safe Handling

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Caption: Logical workflow for the safe handling of **Furyl hydroxymethyl ketone**.

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